

An In-depth Technical Guide to Cyclohexylammonium Fluoride

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Compound of Interest

Compound Name: Cyclohexylammonium fluoride

Cat. No.: B13757443

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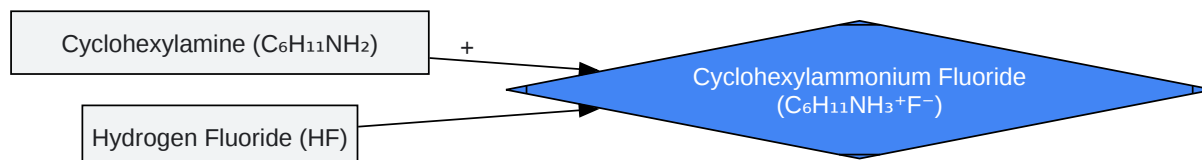
For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclohexylammonium fluoride is an organic salt consisting of a cyclohexylammonium cation and a fluoride anion. While a seminal publication detailing its initial discovery and specific historical development is not prominent in the scientific literature, its existence and utility are understood within the broader context of amine/hydrogen fluoride (HF) reagents. These reagents have long been established as important and versatile sources of nucleophilic fluoride in organic synthesis. The preparation of such salts is recognized as a fundamental acid-base reaction. This guide provides a comprehensive overview of the synthesis, properties, and potential applications of **cyclohexylammonium fluoride**, positioning it within the family of alkylammonium fluoride reagents used in modern chemistry.

Synthesis

The synthesis of **cyclohexylammonium fluoride** is a direct acid-base reaction between cyclohexylamine and hydrogen fluoride. The amine acts as a Brønsted-Lowry base, accepting a proton from the hydrofluoric acid to form the cyclohexylammonium cation and the fluoride anion.



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Figure 1: Synthesis of **Cyclohexylammonium Fluoride**.

Experimental Protocol

The following is a generalized experimental protocol for the synthesis of **cyclohexylammonium fluoride**. Caution: Anhydrous hydrogen fluoride is extremely corrosive and toxic. This procedure must be carried out in a well-ventilated fume hood by personnel trained in handling HF. Appropriate personal protective equipment (PPE), including acid-resistant gloves, a lab coat, and a full-face shield, is mandatory.

- Materials and Equipment:
 - Cyclohexylamine (distilled, anhydrous)
 - Anhydrous hydrogen fluoride (HF)
 - Anhydrous diethyl ether or tetrahydrofuran (THF)
 - Polypropylene or Teflon reaction vessel and magnetic stir bar
 - Polyethylene dropping funnel
 - Cooling bath (e.g., dry ice/acetone)
- Procedure:
 1. In a polypropylene flask equipped with a magnetic stir bar, dissolve freshly distilled cyclohexylamine (1.0 equivalent) in anhydrous diethyl ether or THF under an inert atmosphere (e.g., nitrogen or argon).

2. Cool the solution to -78 °C using a dry ice/acetone bath.
3. Slowly add anhydrous hydrogen fluoride (1.0 equivalent), either condensed or from a solution in a suitable solvent, to the stirred cyclohexylamine solution via a polyethylene dropping funnel. Note: The addition is exothermic; maintain the temperature below -60 °C.
4. Upon completion of the addition, a white precipitate of **cyclohexylammonium fluoride** should form.
5. Allow the mixture to stir at -78 °C for an additional 30 minutes.
6. The precipitate can be isolated by filtration under an inert atmosphere. The filtration apparatus should be constructed of HF-resistant materials.
7. Wash the isolated solid with cold, anhydrous diethyl ether to remove any unreacted starting material.
8. Dry the resulting white solid under vacuum to yield **cyclohexylammonium fluoride**.

Physical and Chemical Properties

The quantitative data for **cyclohexylammonium fluoride** is summarized below. Most available data is computed, as extensive experimental characterization is not widely published.

Table 1: Physical and Chemical Properties of **Cyclohexylammonium Fluoride**

Property	Value	Reference
CAS Number	26593-77-1	[1][2]
Molecular Formula	C ₆ H ₁₄ FN	[1][2]
Molecular Weight	119.18 g/mol	[1][2]
Appearance	White crystalline solid (predicted)	
Boiling Point	134.5 °C at 760 mmHg (of parent amine)	[2]
Flash Point	32.2 °C (of parent amine)	[2]
Exact Mass	119.111027613 Da (computed)	[1]
Hydrogen Bond Donor Count	2 (computed)	[1]
Hydrogen Bond Acceptor Count	2 (computed)	[1]

Spectroscopic Data (Predicted)

Experimental spectra for **cyclohexylammonium fluoride** are not readily available. The following table presents predicted spectroscopic data based on the known spectra of cyclohexylamine and related ammonium salts.

Table 2: Predicted Spectroscopic Data for **Cyclohexylammonium Fluoride**

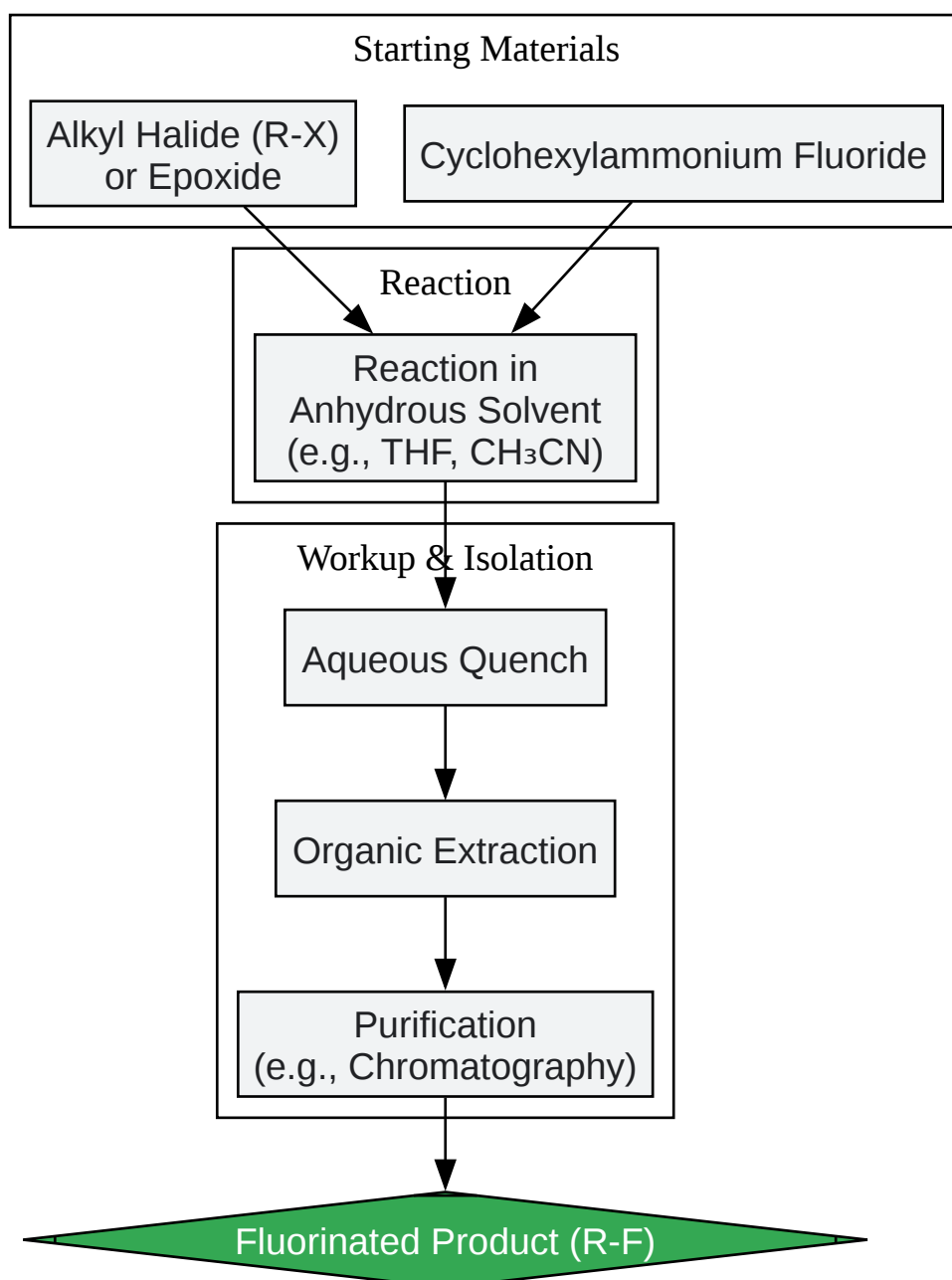
Technique	Predicted Peaks/Signals	Rationale
^1H NMR	δ (ppm): ~3.0 (m, 1H, CH-N), ~1.0-2.0 (m, 10H, cyclohexyl CH ₂)	The proton on the nitrogen-bearing carbon will be deshielded. The other cyclohexyl protons will appear as a complex multiplet. The N-H protons may be broad or exchange with a protic solvent.
^{13}C NMR	δ (ppm): ~50-55 (CH-N), ~24-35 (cyclohexyl CH ₂)	The carbon attached to the nitrogen will be the most downfield signal in the aliphatic region.
IR	ν (cm ⁻¹): ~2800-3200 (N-H stretch, broad), ~2930 & 2850 (C-H stretch), ~1500-1600 (N-H bend)	The N-H stretching in the ammonium salt will be a broad, strong absorption. The C-H stretches of the cyclohexane ring will be prominent.

Applications in Organic Synthesis

Cyclohexylammonium fluoride, like other amine/HF complexes, serves as a source of "naked" or less-solvated fluoride ions in organic solvents.[3] This enhances the nucleophilicity of the fluoride, making it a useful reagent for various fluorination reactions.

Nucleophilic Fluorination

The primary application is in nucleophilic substitution reactions where a leaving group is displaced by a fluoride ion. This can include halogen exchange (Halex) reactions or the ring-opening of epoxides.



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Figure 2: General workflow for a nucleophilic fluorination reaction.

Safety and Handling

Cyclohexylammonium fluoride should be handled with care, considering the hazards of its components.

- **Toxicity and Corrosivity:** The compound can release hydrogen fluoride, which is highly corrosive and toxic upon inhalation or skin contact.^[3]
- **Basicity:** Cyclohexylamine is a corrosive base.
- **Handling:** Always handle in a fume hood with appropriate PPE. Avoid contact with glass, as HF can etch it. Use plastic or Teflon labware.
- **Storage:** Store in a tightly sealed, HF-resistant container in a cool, dry, well-ventilated area away from acids and oxidizing agents.

Conclusion

Cyclohexylammonium fluoride is a representative member of the alkylammonium fluoride class of reagents. While its specific discovery is not well-documented, its synthesis is straightforward, and its utility as a nucleophilic fluoride source can be inferred from the extensive chemistry of related amine/HF complexes. This guide provides the essential technical information for its preparation, handling, and application in a research and development setting, emphasizing safety and established chemical principles.

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